

# Navigating Neogen's Life Science Research Portfolio: A Technical Guide

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## Compound of Interest

Compound Name: *Neogen*

Cat. No.: *B1678167*

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This in-depth guide serves as a technical resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of select **Neogen** life science research products. It details quantitative data, experimental protocols, and workflows to facilitate seamless integration into your research endeavors.

## Toxicology & Drug Detection: Quantitative ELISA Kits

**Neogen** offers a robust portfolio of Enzyme-Linked Immunosorbent Assay (ELISA) kits for the sensitive and specific detection of various analytes in forensic and research applications. These assays are designed for high-throughput screening and quantitative analysis across a range of biological matrices.

## Performance Characteristics of Select ELISA Kits

The following tables summarize the key quantitative performance data for several of **Neogen's** toxicology and life science research ELISA kits, enabling at-a-glance comparison of their analytical capabilities.

Table 1: **Neogen** Histamine (Life Science Format) ELISA Kit (Product #409010)[[1](#)]

Parameter	Specification
Limit of Quantification	2.5 ng/mL
Range of Quantification	2.5 - 50.0 ng/mL
Intra-assay Precision	≤ 10%
Inter-assay Precision	≤ 10%
Cross-Reactivity	Highly specific to Histamine

Table 2: **Neogen** Fentanyl ELISA Kit Validation Data[2][3]

Parameter	Whole Blood	Urine
Validated Decision Points	0.5 ng/mL and 1 ng/mL	1 ng/mL and 5 ng/mL
Limit of Detection	0.25 ng/mL	0.5 ng/mL
Precision (%CV)	<2.4%	<5.6%
Cross-Reactivity	Norfentanyl, Acetyl fentanyl, 4-anilino-N-phenethylpiperidine, beta-hydroxythiofentanyl, butyryl fentanyl, and furanyl fentanyl	Not specified

Table 3: **Neogen** Progesterone ELISA Kit[4]

Parameter	Specification
Assay Range	0.04 - 40.0 ng/mL
Sample Size	50 µL

Table 4: **Neogen** Benzodiazepine Kit (Clonazepam as Target)[5]

Parameter	Whole Blood	Urine
Validated Decision Points	10.0 ng/mL	25.0 ng/mL
Limit of Detection	At least 5.0 ng/mL	At least 10.0 ng/mL
Cross-Reactivity	29 different benzodiazepines	29 different benzodiazepines

Table 5: Veratox® for DON 2/3

Parameter	Specification
Cross-Reactivity	DON 100%, 3-acetyl DON. Does not bind to other trichothecenes.

## Experimental Protocol: Histamine (Life Science Format) ELISA Kit

This protocol outlines the key steps for the quantitative determination of histamine in biological fluids using **Neogen's** competitive direct ELISA kit.

### 1. Reagent Preparation:

- Allow all reagents to equilibrate to room temperature (18-30°C) before use.
- Prepare the Wash Buffer by diluting the 25X concentrate 1:25 with deionized water.
- If required, prepare the PBS Sample Diluent by dissolving the provided powder in 1 L of deionized water.

### 2. Assay Procedure:

- Determine the number of microwells required for standards, samples, and controls. It is recommended to run all in duplicate.
- Add 100 µL of each standard (0, 2.5, 5, 10, 20, 50 ng/mL) and sample to the appropriate antibody-coated wells.
- Add 100 µL of the enzyme conjugate to each well.
- Mix the plate gently and incubate for 45 minutes at room temperature.
- Wash the wells five times with the diluted Wash Buffer.

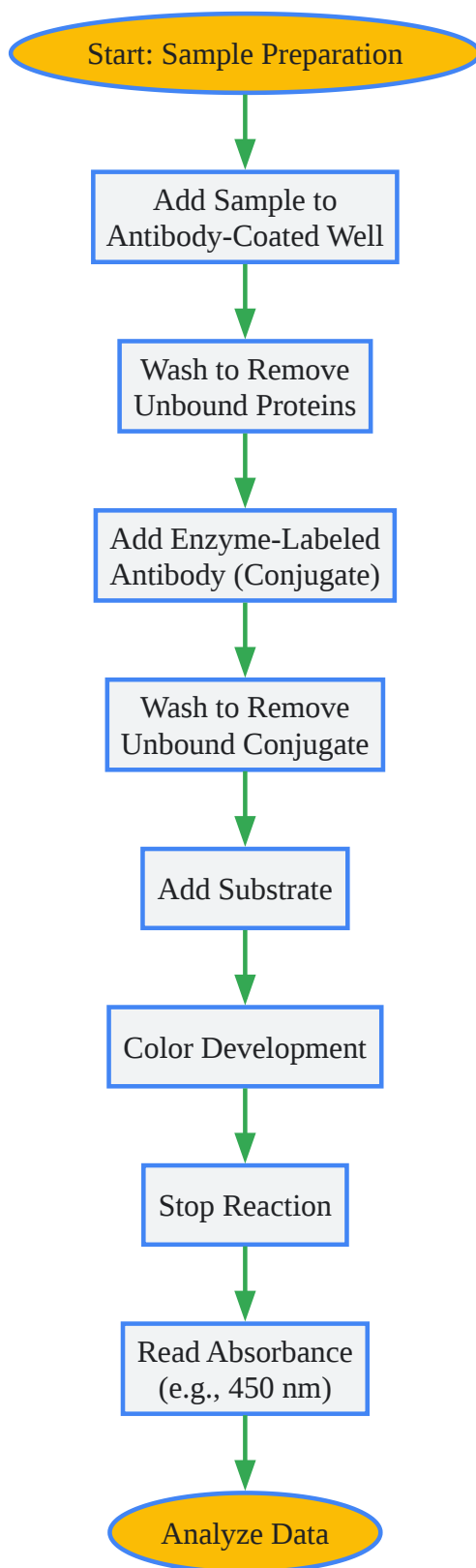
- Add 150  $\mu$ L of K-Blue® Substrate to each well and incubate for 30 minutes at room temperature in the dark.
- Stop the reaction by adding 100  $\mu$ L of Red Stop Solution.
- Read the absorbance at 650 nm using a microplate reader.

### 3. Data Analysis:

- Calculate the average absorbance for each set of standards and samples.
- Generate a standard curve by plotting the %B/B0 (percentage of bound fraction) against the logarithm of the histamine concentration for the standards.
- Determine the concentration of histamine in the samples by interpolating their %B/B0 values from the standard curve.

## General ELISA Workflow

The following diagram illustrates the general experimental workflow for a sandwich ELISA, a common format for **Neogen's** allergen protein detection kits.



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### General Sandwich ELISA Workflow

## Genomics Services: From Sample to Insight

**Neogen**'s genomics services provide comprehensive solutions for a variety of research and breeding applications. The process is streamlined to ensure high-quality data and timely results.

### Genomics Workflow

The diagram below outlines the typical workflow for a genomics project with **Neogen**, from initial project planning to the final data delivery.



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#### Neogen Genomics Submission and Processing Workflow

Note on Signaling Pathways: Publicly available technical documentation for the selected **Neogen** life science research products does not provide specific details on their application in the study of signaling pathways. The products highlighted in this guide are primarily focused on the detection and quantification of specific analytes and genomic markers. Therefore, a diagram illustrating a specific signaling pathway investigated with these products cannot be provided at this time.

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## References

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